

An In-depth Technical Guide to the Physical Properties of Molten Sodium Polysulfides

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Compound of Interest

Compound Name: *Sodium polysulfide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of molten **sodium polysulfides** (Na_2S_x). The information is curated for professionals in research and development who require a deep understanding of these materials for applications ranging from advanced battery technologies to specialized chemical synthesis. This document summarizes key quantitative data, details the experimental methodologies used for their determination, and presents visual representations of relevant experimental workflows.

Quantitative Data on Physical Properties

The physical properties of molten **sodium polysulfides** are highly dependent on their composition (the value of 'x' in Na_2S_x) and temperature. Below are summarized data for key properties including density, viscosity, electrical conductivity, and surface tension.

Table 1: Density of Molten **Sodium Polysulfides**

Polysulfide Composition	Temperature (°C)	Density (g/cm³)	Reference
Na ₂ S ₄	300	1.838	[1]
Na ₂ S ₄	350	1.808	[1]
Na ₂ S ₄	400	1.778	[1]
Na ₂ S ₅	300	1.884	[1]
Na ₂ S ₅	350	1.851	[1]
Na ₂ S ₅	400	1.818	[1]

Table 2: Viscosity of Molten **Sodium Polysulfides**

Polysulfide Composition	Temperature (°C)	Viscosity (cP)	Reference
Na ₂ S ₃	350	5.5	[1]
Na ₂ S ₄	350	8.0	[1]
Na ₂ S ₅	350	11.5	[1]

Table 3: Electrical Conductivity of Molten **Sodium Polysulfides**

Polysulfide Composition	Temperature (°C)	Electrical Conductivity (S/cm)	Reference
Na ₂ S ₄	300	0.28	[2] [3]
Na ₂ S ₄	330	0.35	[2] [3]
Na ₂ S ₄	360	0.43	[2] [3]
Na ₂ S ₅	300	0.20	[2] [3]
Na ₂ S ₅	330	0.26	[2] [3]
Na ₂ S ₅	360	0.33	[2] [3]

The Arrhenius activation energy for the electrical conductivity of both Na₂S₄ and Na₂S₅ is approximately 33 kJ/mol[\[2\]](#)[\[3\]](#).

Table 4: Surface Tension of Molten **Sodium Polysulfides**

Polysulfide Composition	Temperature (°C)	Surface Tension (dyn/cm)	Reference
Na ₂ S ₄	300	145	[1]
Na ₂ S ₄	350	142	[1]
Na ₂ S ₄	400	139	[1]
Na ₂ S ₅	300	140	[1]
Na ₂ S ₅	350	137	[1]
Na ₂ S ₅	400	134	[1]

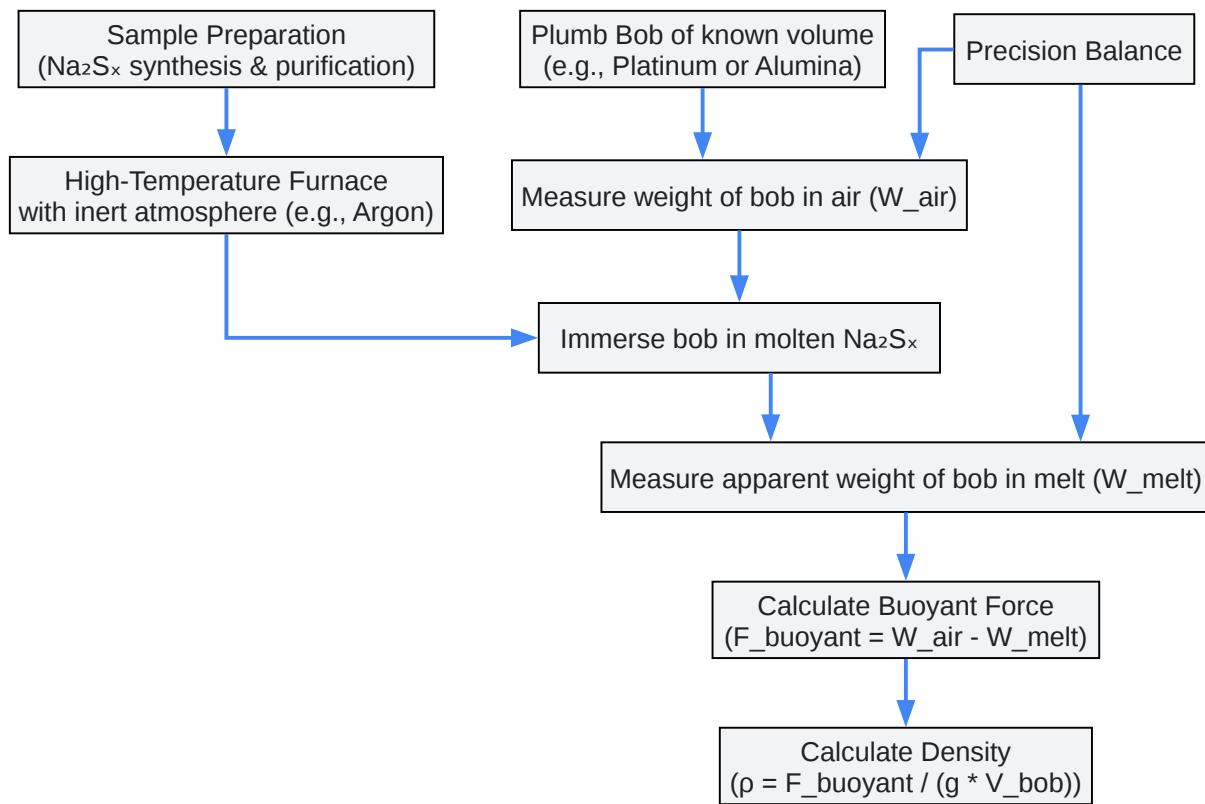
Experimental Protocols

The determination of the physical properties of molten **sodium polysulfides** at high temperatures requires specialized experimental techniques. The following sections detail the methodologies cited in the referenced literature.

Density Measurement

The density of molten **sodium polysulfides** has been determined using the Archimedean method[1][2]. This technique involves measuring the buoyant force on a plumb bob of a known volume when it is submerged in the molten salt.

Experimental Workflow:



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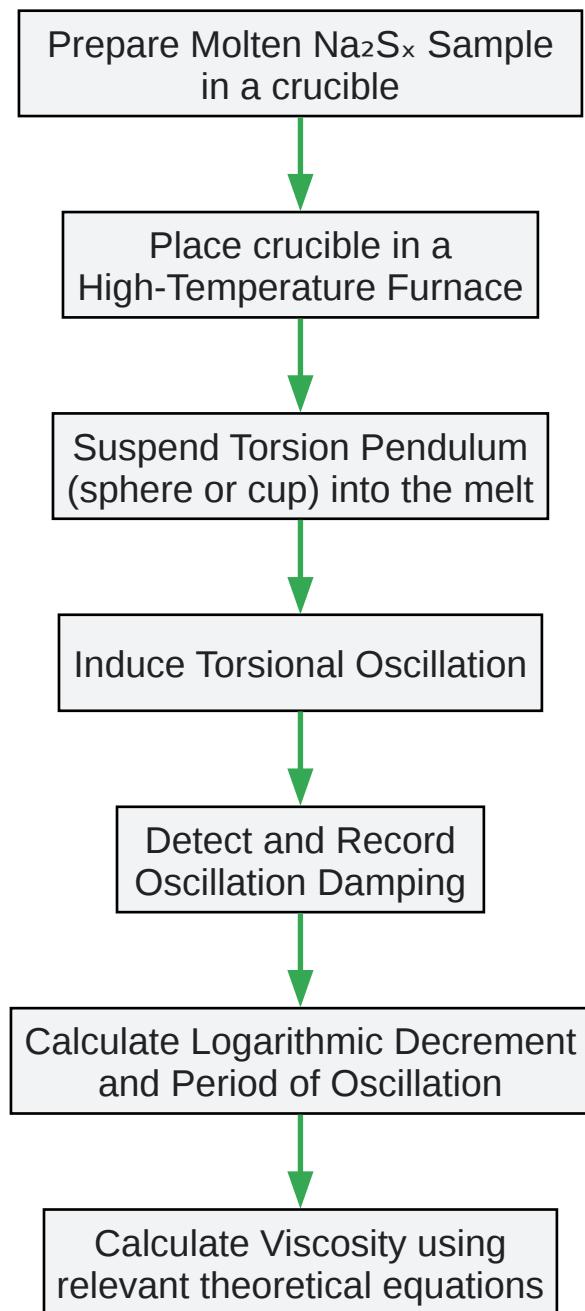
Archimedean method for density measurement.

A key aspect of this method is the precise calibration of the plumb bob's volume at the measurement temperature. The entire apparatus is enclosed within a furnace to maintain a constant and uniform temperature, and an inert atmosphere is crucial to prevent degradation of the polysulfide melt.

Viscosity Measurement

The viscosity of molten **sodium polysulfides** has been measured using a torsion pendulum method with an oscillating sphere or cup[4][5]. This technique relates the damping of the oscillation of a pendulum immersed in the fluid to the viscosity of the fluid.

Experimental Workflow:



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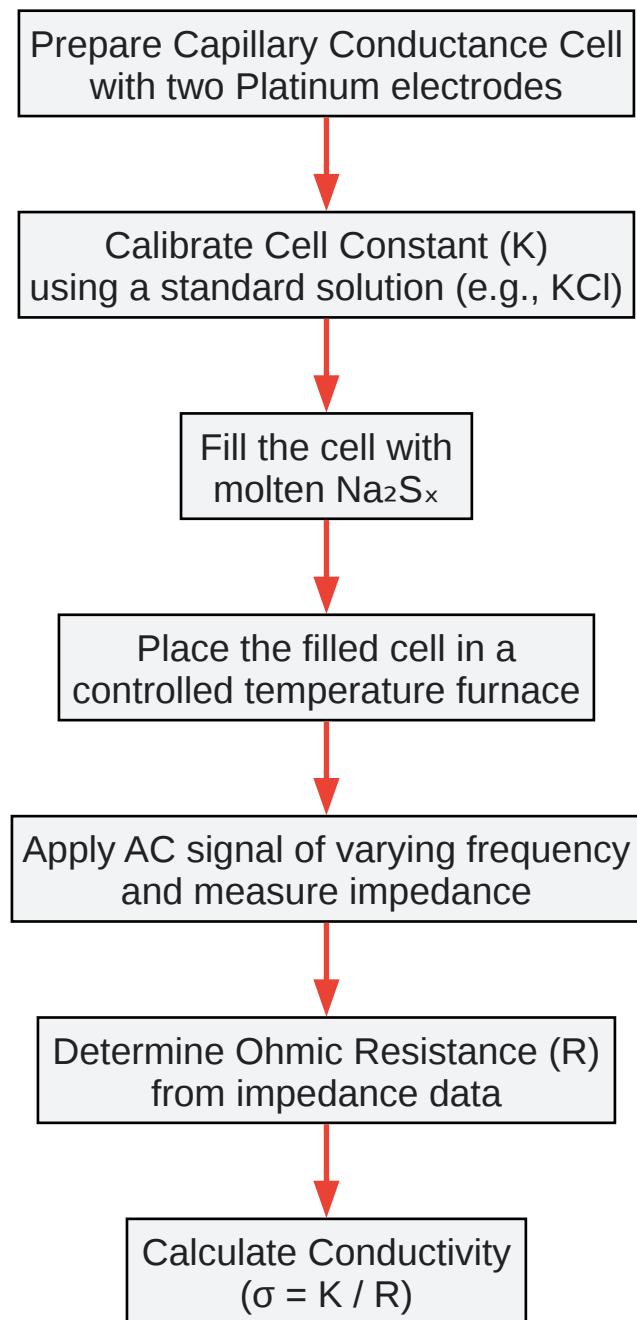
Torsion pendulum method for viscosity measurement.

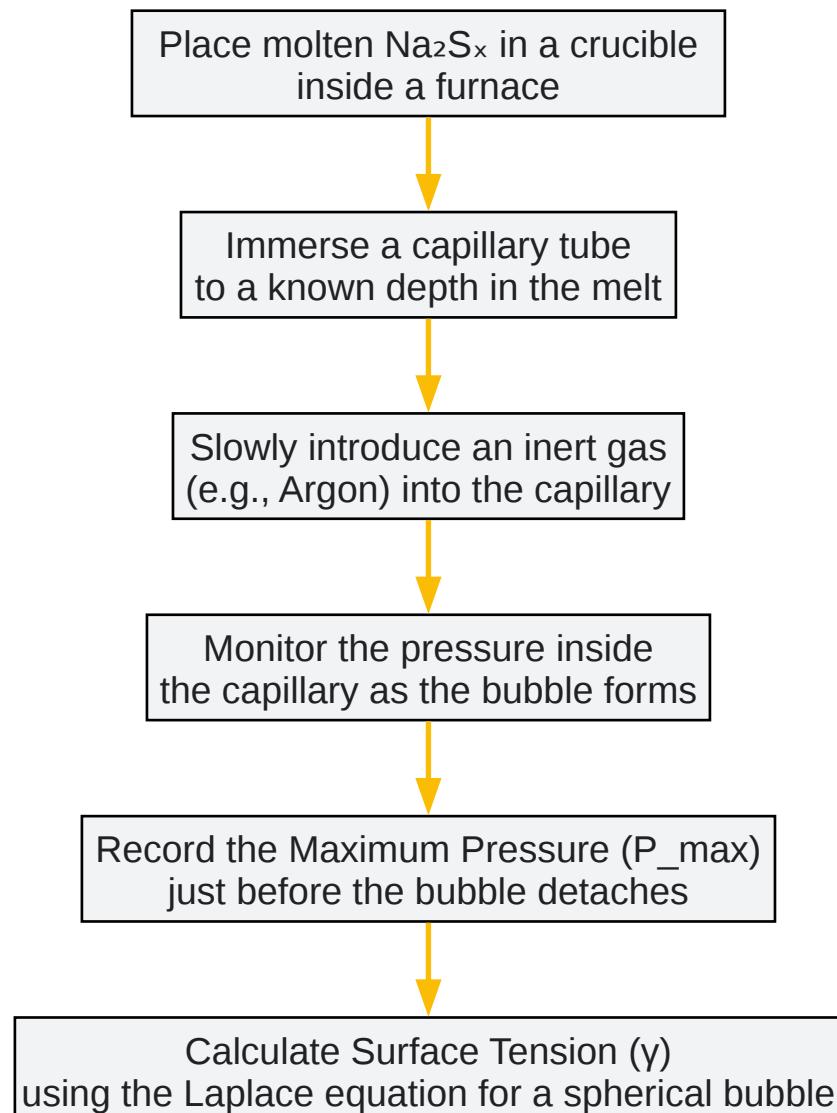
The experimental setup consists of a furnace to house the molten salt sample and the torsion pendulum assembly. The oscillation is typically initiated by a brief electrical pulse, and the subsequent decay of the oscillation is monitored, often using an optical system. The viscosity is then calculated from the logarithmic decrement and the period of the damped oscillations.

Electrical Conductivity Measurement

The electrical conductivity of molten **sodium polysulfides** has been determined using an AC impedance method with a two-electrode capillary cell[2][6][7].

Experimental Workflow:





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